

# Personal protective equipment for handling Methyl 5-chloro-2-methoxybenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 5-chloro-2-methoxybenzoate

Cat. No.: B154170

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## Essential Safety and Handling Guide for Methyl 5-chloro-2-methoxybenzoate

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Methyl 5-chloro-2-methoxybenzoate** (CAS No: 33924-48-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and mitigating risks associated with this chemical.

**Methyl 5-chloro-2-methoxybenzoate** is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Adherence to the personal protective equipment (PPE) guidelines and operational plans outlined below is imperative for safe laboratory practices.

## Hazard Identification and Classification

Hazard Class	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Data sourced from multiple safety data sheets.[\[1\]](#)

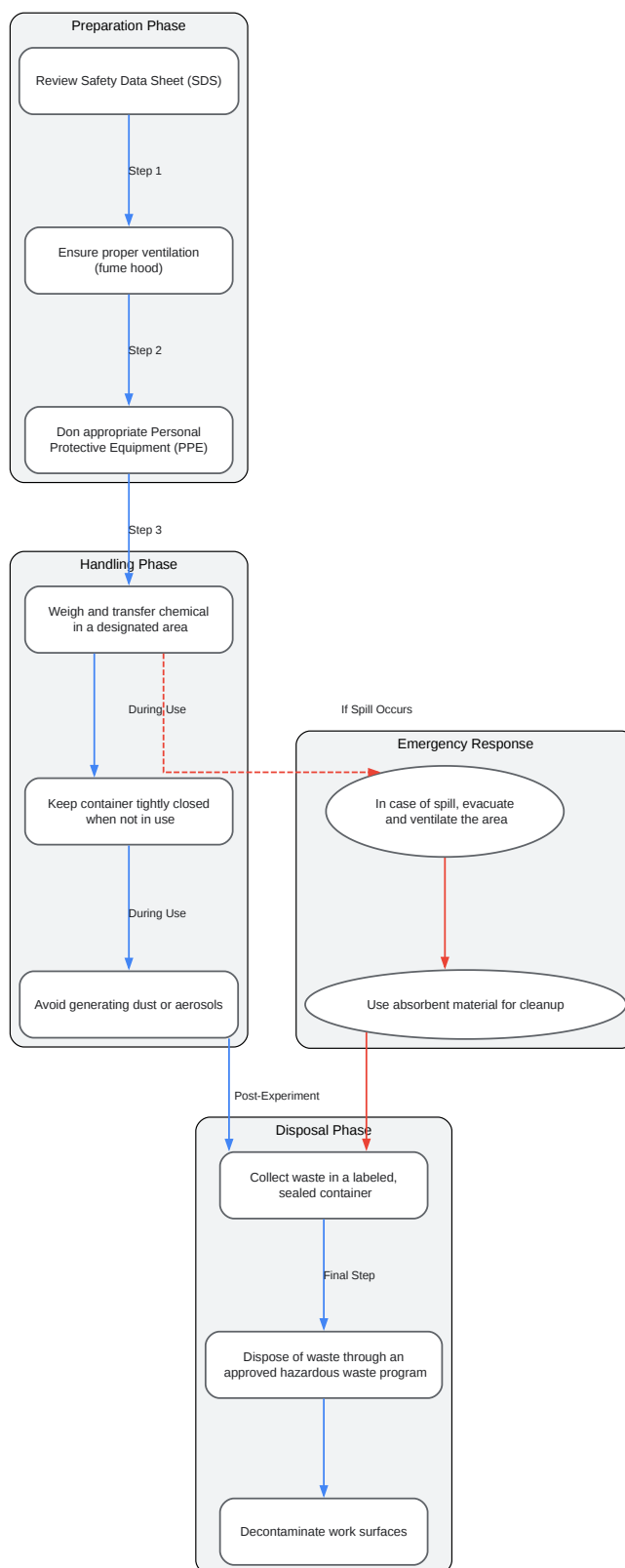
## Recommended Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE is mandatory when handling **Methyl 5-chloro-2-methoxybenzoate**:

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields or goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be necessary if there is a splash hazard. <a href="#">[2]</a> <a href="#">[3]</a>
Hand Protection	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure. <a href="#">[2]</a> <a href="#">[4]</a> While specific material breakthrough times are not provided in the search results, chemical-impermeable gloves are recommended. <a href="#">[5]</a>
Body Protection	Laboratory coat	A standard lab coat is sufficient for most applications. For larger quantities, additional protective clothing may be required. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Protection	NIOSH-approved respirator (e.g., N95 dust mask)	To be used in the case of insufficient ventilation, when handling large quantities, or if dust or aerosols are generated. <a href="#">[2]</a> <a href="#">[4]</a> Not typically required under normal use with adequate ventilation. <a href="#">[3]</a>

## Experimental Workflow and Handling Procedures

Proper handling of **Methyl 5-chloro-2-methoxybenzoate** is critical to prevent exposure. The following workflow outlines the key steps for safe handling, from preparation to disposal.



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Safe handling workflow for **Methyl 5-chloro-2-methoxybenzoate**.

## Operational and Disposal Plans

### Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Avoid direct contact with the skin and eyes.[\[5\]](#)
- Avoid breathing in dust, fumes, or vapors.[\[5\]](#)
- Wash hands thoroughly after handling the chemical.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)[\[5\]](#)

### Storage:

- Store in a cool, dry, and well-ventilated location.[\[3\]](#)[\[5\]](#)
- Keep the container tightly sealed.[\[3\]](#)[\[5\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[3\]](#)

### Spill Response:

- In the event of a spill, ensure the area is well-ventilated and evacuate personnel.
- Use an absorbent material to contain and clean up the spill.
- Collect the spilled material and any contaminated absorbent into a sealed container for proper disposal.

### Disposal:

- All waste containing **Methyl 5-chloro-2-methoxybenzoate** must be treated as hazardous waste.
- Dispose of the chemical and its container in accordance with local, state, and federal regulations at an approved waste disposal facility.[\[5\]](#)

- Do not release the chemical into the environment.[3] One disposal method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[6]
- Contaminated PPE should also be disposed of as hazardous waste.

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)